

In-depth Technical Guide: Spectroscopic Data of 3-Chloro-2,6-dinitropyridine

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Compound of Interest

Compound Name: 3-Chloro-2,6-dinitropyridine

Cat. No.: B008935

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A Note to Our Valued Researchers, Scientists, and Drug Development Professionals:

Following a comprehensive and exhaustive search of scientific literature, chemical databases, and supplier technical specifications, we must report that detailed experimental spectroscopic data (^1H NMR, ^{13}C NMR, IR, and MS) for **3-Chloro-2,6-dinitropyridine** is not publicly available at this time. While the compound is listed in chemical catalogs with a CAS number (101079-67-8) and a molecular formula ($\text{C}_5\text{H}_2\text{ClN}_3\text{O}_4$), the associated characterization data required for an in-depth technical guide, as originally envisioned, could not be retrieved.

The creation of a scientifically rigorous and trustworthy technical guide, as per our stringent standards of Expertise, Experience, Authoritativeness, and Trustworthiness (E-E-A-T), is contingent on the availability of reliable, verifiable experimental data. Without access to the primary spectral data for **3-Chloro-2,6-dinitropyridine**, any attempt to generate a guide would be based on theoretical predictions and extrapolations from related compounds. This would not meet the high standard of accuracy and practical utility we are committed to providing.

Alternative Technical Guide: Spectroscopic Analysis of a Structurally Related Compound

While the specific data for **3-Chloro-2,6-dinitropyridine** is elusive, we can offer a comprehensive technical guide on a closely related and well-characterized molecule: 2,6-Dichloro-3-nitropyridine. This compound shares key structural motifs with the original topic,

including a substituted pyridine ring with electron-withdrawing groups, making its spectroscopic analysis relevant and instructive.

Should you wish to proceed with a guide on this alternative compound, we are prepared to deliver a full in-depth analysis, complete with:

- Detailed interpretation of its ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data.
- Explanation of the experimental methodologies for data acquisition.
- In-text citations and a complete reference list.
- Data summary tables and illustrative diagrams.

We are committed to providing content of the highest scientific integrity. We believe that offering a guide based on solid, available data for a related compound is a more responsible and valuable alternative than presenting a speculative analysis of the originally requested molecule.

Please let us know if you would like to proceed with a technical guide on the spectroscopic data of 2,6-Dichloro-3-nitropyridine.

- To cite this document: BenchChem. [In-depth Technical Guide: Spectroscopic Data of 3-Chloro-2,6-dinitropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b008935#spectroscopic-data-nmr-ir-ms-of-3-chloro-2-6-dinitropyridine\]](https://www.benchchem.com/product/b008935#spectroscopic-data-nmr-ir-ms-of-3-chloro-2-6-dinitropyridine)

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